

Technical Guide: Physical Properties of 2,4,7,9-Tetramethyldecane-4,7-diol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,4,7,9-Tetramethyldecane-4,7-diol

Cat. No.: B101085

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For the attention of: Researchers, Scientists, and Drug Development Professionals

Subject: An In-depth Technical Guide on the Core Physical Properties of **2,4,7,9-Tetramethyldecane-4,7-diol**

CAS Number: 17913-76-7 Molecular Formula: $C_{14}H_{30}O_2$ Synonyms: 4,7-Decanediol, 2,4,7,9-tetramethyl-, EnviroGem AD 01

Introduction

This technical guide provides a comprehensive overview of the core physical properties of **2,4,7,9-Tetramethyldecane-4,7-diol**. This compound is a nonionic, Gemini surfactant, a class of surfactants characterized by having two hydrophilic head groups and two hydrophobic tails. [1] This unique structure imparts high surface activity, making it an effective wetting and defoaming agent in various industrial applications, including coatings, inks, and adhesives.[1] [2] In the cosmetics and personal care sector, it is utilized for its moisturizing and emollient properties.[3]

This document summarizes key quantitative data, outlines detailed experimental protocols for property determination, and provides logical workflows relevant to its application and synthesis, visualized using Graphviz diagrams.

Quantitative Data Summary

The physical properties of **2,4,7,9-Tetramethyldecane-4,7-diol** are summarized in the table below. These values have been compiled from various chemical data sources.

Property	Value	Unit
Identifier		
CAS Number	17913-76-7	-
Molecular Properties		
Molecular Weight	230.39	g/mol [4]
Molecular Formula	C ₁₄ H ₃₀ O ₂	-[4]
Physical Properties		
Physical State	Clear, colorless liquid	-[1]
Melting Point	Not Applicable	°C[5]
Boiling Point	283.6	°C at 760 mmHg[6][7]
Density	0.901	g/cm ³ [6][7]
Flash Point	114.8	°C[6][7]
Vapor Pressure	0.000365	mmHg at 25°C[7]
Refractive Index	1.458	-[6][7]
Solubility		
Water Solubility	1.57	g/L at 19.8°C

Experimental Protocols

The determination of the physical properties listed above is conducted using standardized methodologies to ensure accuracy and reproducibility. Below are detailed descriptions of protocols for key experiments.

Determination of Density

The density of liquid samples such as **2,4,7,9-Tetramethyldecane-4,7-diol** is accurately determined using a digital density meter, following a standard test method like ASTM D4052.[\[2\]](#)
[\[8\]](#)

- Principle: A small volume of the liquid sample (approximately 1-2 mL) is introduced into a U-shaped oscillating tube. The instrument measures the change in the oscillation frequency of the tube caused by the mass of the sample. This frequency change is then used, in conjunction with calibration data, to calculate the density of the sample at a specified temperature.[\[6\]](#)[\[9\]](#)
- Apparatus: A digital density meter capable of maintaining a constant temperature (e.g., $\pm 0.05^{\circ}\text{C}$).
- Procedure:
 - Calibrate the instrument with dry air and a reference standard of known density (e.g., pure water).
 - Set the measurement temperature for the sample cell.
 - Inject the liquid sample into the cell, ensuring no air bubbles are present, as they can significantly affect the results.[\[10\]](#)
 - Allow the sample to reach thermal equilibrium within the cell.
 - The instrument will automatically measure the oscillation period and calculate the density.
 - Record the density, typically in g/cm^3 or g/mL .

Determination of Flash Point

The flash point is a measure of the tendency of a substance to form a flammable mixture with air. For a high-boiling liquid like **2,4,7,9-Tetramethyldecane-4,7-diol**, the ASTM D92 standard test method, using a Cleveland open cup tester, is appropriate.[\[1\]](#)[\[11\]](#)

- Principle: The sample is heated in an open cup at a controlled rate. A small test flame is passed across the surface of the liquid at specified temperature intervals. The flash point is

the lowest temperature at which the application of the test flame causes the vapors above the liquid to ignite momentarily.[12]

- Apparatus: Cleveland open cup apparatus, thermometer, and a heat source.
- Procedure:
 - Fill the test cup with the sample to the marked level.
 - Heat the sample at a steady rate.
 - As the temperature rises, apply the test flame across the cup at regular intervals.
 - Record the temperature at which a distinct flash is observed across the surface of the liquid.
 - Correct the observed flash point for any deviation in barometric pressure from the standard.

Determination of Water Solubility

The shake-flask method is a common and straightforward technique for determining the water solubility of a chemical substance, as outlined in OECD Guideline 105.

- Principle: A surplus of the substance is agitated in water at a constant temperature for a sufficient period to reach equilibrium. The concentration of the substance in the aqueous phase is then determined by a suitable analytical method.
- Apparatus: Shaking apparatus with a constant temperature bath, centrifuge, and an appropriate analytical instrument (e.g., GC-MS, HPLC).
- Procedure:
 - An amount of **2,4,7,9-Tetramethyldecane-4,7-diol** in excess of its expected solubility is added to a known volume of water in a flask.
 - The flask is sealed and agitated in a constant temperature bath until equilibrium is reached. Preliminary tests are conducted to determine the time required to reach

equilibrium.

- After equilibration, the mixture is centrifuged to separate the undissolved portion from the aqueous solution.
- A sample of the clear aqueous phase is carefully removed for analysis.
- The concentration of the dissolved substance is quantified using a pre-calibrated analytical method.

Synthesis Protocol

2,4,7,9-Tetramethyldecane-4,7-diol is synthesized via the catalytic hydrogenation of its alkyne precursor, 2,4,7,9-tetramethyl-5-decyne-4,7-diol. This reaction involves the saturation of the carbon-carbon triple bond to a single bond.

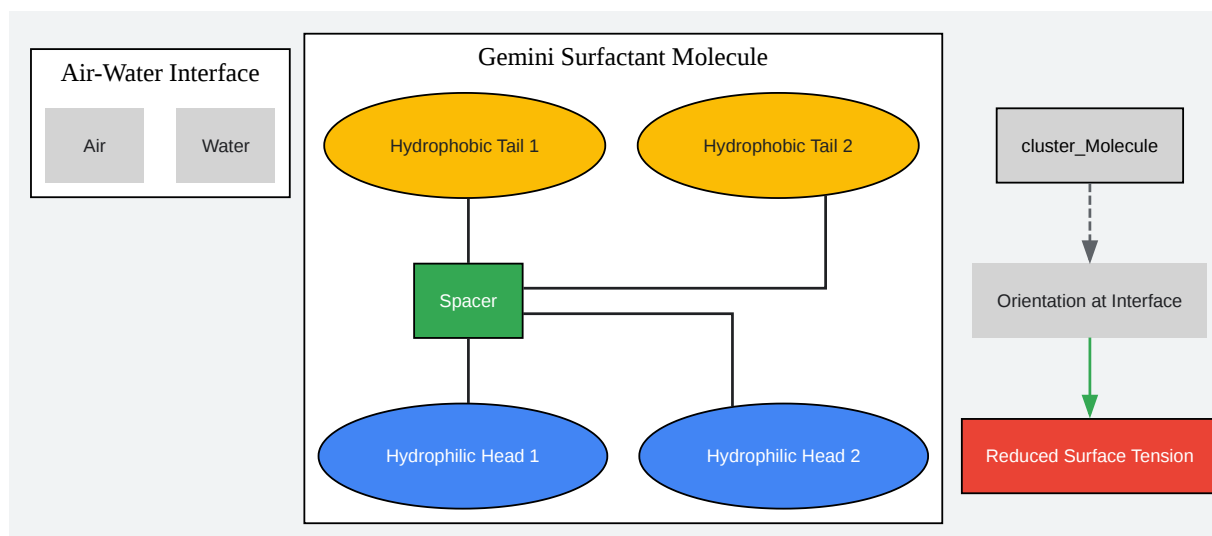
- Reaction: Catalytic hydrogenation of 2,4,7,9-tetramethyl-5-decyne-4,7-diol.
- Reagents and Catalyst:
 - 2,4,7,9-tetramethyl-5-decyne-4,7-diol (Substrate)
 - Hydrogen gas (H₂)
 - Catalyst: Palladium on carbon (Pd/C) or Raney Nickel are effective for the complete hydrogenation of alkynes to alkanes.[\[7\]](#)[\[8\]](#)
 - Solvent: A protic solvent such as ethanol or methanol is typically used.[\[13\]](#)
- General Procedure:
 - The alkyne substrate is dissolved in a suitable solvent (e.g., ethanol) in a reaction vessel designed for hydrogenation (e.g., a Parr shaker or a flask equipped for balloon hydrogenation).
 - The catalyst (e.g., 5-10% Pd/C by weight relative to the substrate) is carefully added to the mixture under an inert atmosphere (e.g., nitrogen or argon) to prevent premature reaction, as Pd/C can be pyrophoric.[\[13\]](#)

- The reaction vessel is sealed, and the inert atmosphere is replaced with hydrogen gas.
- The mixture is agitated (stirred or shaken) at room temperature and a set hydrogen pressure (from atmospheric pressure using a balloon to higher pressures in an autoclave) until the reaction is complete, which can be monitored by the cessation of hydrogen uptake or by analytical techniques like TLC or GC-MS.
- Upon completion, the hydrogen atmosphere is replaced with an inert gas.
- The reaction mixture is filtered through a pad of celite to remove the catalyst. Caution: The catalyst on the filter paper should not be allowed to dry as it can ignite in the presence of air.
- The solvent is removed from the filtrate under reduced pressure to yield the crude **2,4,7,9-Tetramethyldecane-4,7-diol**.
- If necessary, the product can be further purified by distillation or chromatography.

Mandatory Visualizations

Logical Relationship: Gemini Surfactant Action

The following diagram illustrates the mechanism of action for a Gemini surfactant like **2,4,7,9-Tetramethyldecane-4,7-diol** at an air-water interface, leading to a significant reduction in surface tension.

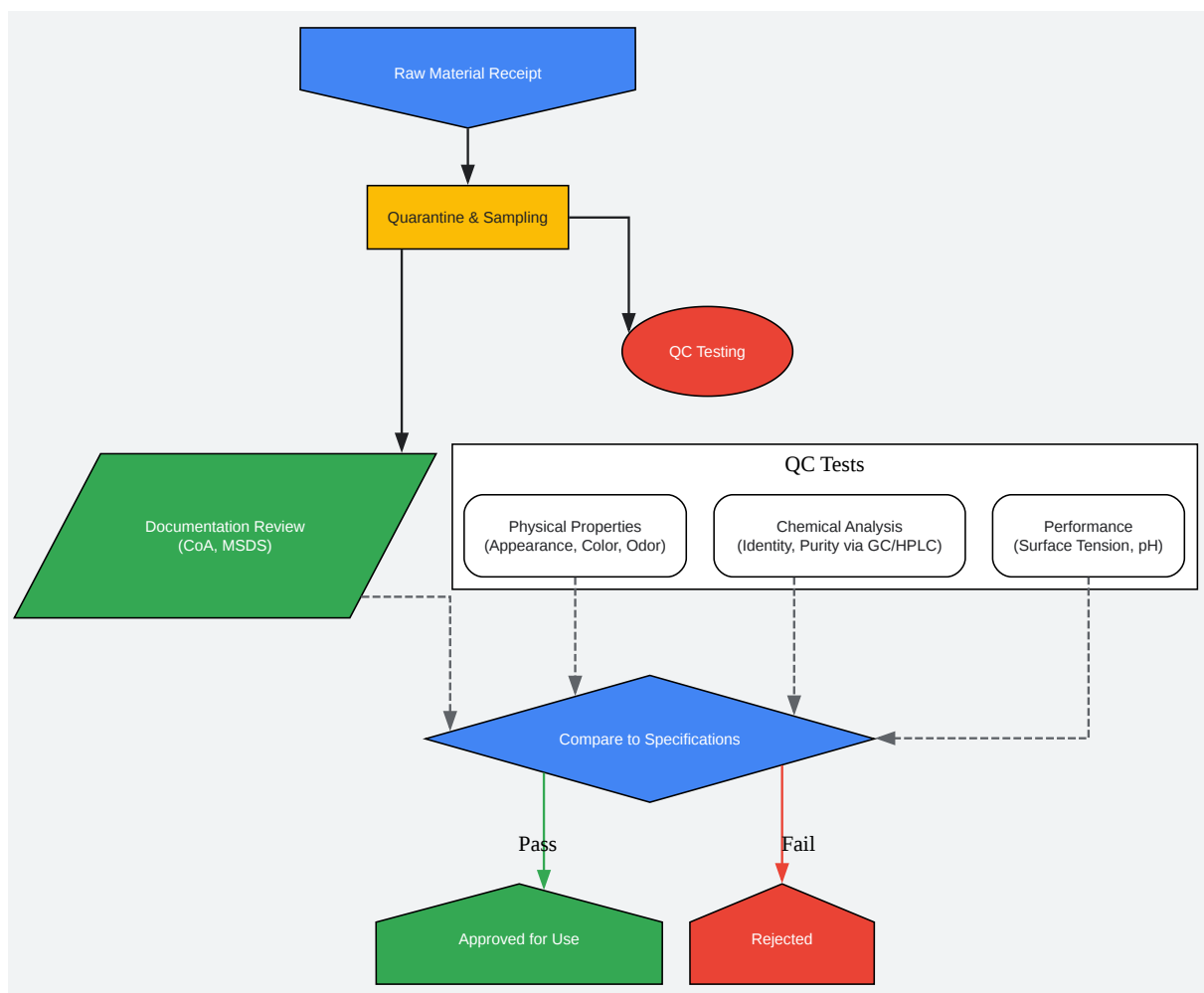


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Caption: Action of a Gemini surfactant at the air-water interface.

Experimental Workflow: Quality Control of Raw Material

This diagram outlines a typical workflow for the quality control of a raw material like **2,4,7,9-Tetramethyldecane-4,7-diol** upon receipt for use in cosmetic or coating manufacturing.^[6]^[10]



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Caption: Quality control workflow for incoming raw materials.

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- To cite this document: BenchChem. [Technical Guide: Physical Properties of 2,4,7,9-Tetramethyldecane-4,7-diol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b101085#physical-properties-of-2-4-7-9-tetramethyldecane-4-7-diol]

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